

Safe Disposal of 1-(5-Bromopyridin-2-yl)ethanol: A Comprehensive Guide

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Compound of Interest

Compound Name: 1-(5-Bromopyridin-2-yl)ethanol

Cat. No.: B575126

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This document provides essential safety and logistical information for the proper disposal of **1-(5-Bromopyridin-2-yl)ethanol**, a compound commonly used in pharmaceutical research and development. The following procedures are designed to ensure the safety of laboratory personnel and to maintain compliance with environmental regulations. Researchers, scientists, and drug development professionals should adhere to these guidelines to mitigate risks associated with the handling and disposal of this chemical.

Quantitative Data Summary

While specific quantitative data for **1-(5-Bromopyridin-2-yl)ethanol** is not readily available, the table below includes data for closely related brominated pyridine compounds to provide an informed perspective on its properties.

Property	Value	Compound	Source
Molecular Formula	C ₇ H ₈ BrNO	1-(5-Bromopyridin-2-yl)ethanol	-
Molecular Weight	202.05 g/mol	1-(5-Bromopyridin-2-yl)ethanol	-
Melting Point	34 - 39 °C	(6-Bromo-pyridin-2-yl)methanol	
Boiling Point	246 °C	(6-Bromo-pyridin-2-yl)methanol	
Hazard Statements	H315, H319, H335	(6-Bromo-pyridin-2-yl)methanol	
Signal Word	Warning	(6-Bromo-pyridin-2-yl)methanol	

Note: The data for melting and boiling points, as well as hazard information, is for a structural isomer and should be used as an estimate. Always consult the specific Safety Data Sheet (SDS) provided by the supplier for the most accurate information.

Operational and Disposal Plan

This plan outlines the necessary steps for the safe handling and disposal of **1-(5-Bromopyridin-2-yl)ethanol**, from initial use to final disposal.

Personal Protective Equipment (PPE)

Prior to handling **1-(5-Bromopyridin-2-yl)ethanol**, all personnel must be equipped with the following PPE:

- Eye Protection: Safety glasses with side-shields or chemical safety goggles.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile rubber).
- Skin and Body Protection: A lab coat or other protective clothing to prevent skin contact.

- Respiratory Protection: Use in a well-ventilated area, such as a fume hood. If ventilation is inadequate, a NIOSH-approved respirator may be necessary.

Spill Management Protocol

In the event of a spill, follow these procedures immediately:

- Evacuate and Ventilate: Clear the immediate area of all personnel and ensure adequate ventilation.
- Containment: For liquid spills, use an inert absorbent material such as vermiculite, dry sand, or earth to contain the substance. Do not use combustible materials like sawdust.
- Collection: Carefully collect the absorbed material into a suitable, labeled container for hazardous waste.
- Decontamination: Clean the spill area thoroughly with a suitable solvent, followed by soap and water.
- Disposal: The collected waste must be disposed of as hazardous chemical waste.

Waste Collection and Storage

All waste containing **1-(5-Bromopyridin-2-yl)ethanol** must be handled as hazardous waste.

- Waste Containers: Use clearly labeled, leak-proof containers made of compatible materials. Borosilicate glass and high-density polyethylene (HDPE) are generally resistant to pyridine derivatives.^{[1][2][3][4][5][6][7][8][9]}
- Labeling: The container must be labeled with "Hazardous Waste" and the full chemical name: "**1-(5-Bromopyridin-2-yl)ethanol**".
- Storage: Store waste containers in a designated, well-ventilated, and secure area, away from incompatible materials.

Experimental Protocol: Neutralization of Small Quantities (for Pre-treatment)

Disclaimer: This protocol is for the pre-treatment of small residual amounts of **1-(5-Bromopyridin-2-yl)ethanol** by trained professionals only. This procedure should be performed in a fume hood with appropriate PPE. The final neutralized product must still be disposed of as hazardous waste. Always consult with your institution's environmental health and safety (EHS) office before attempting any neutralization.

Materials

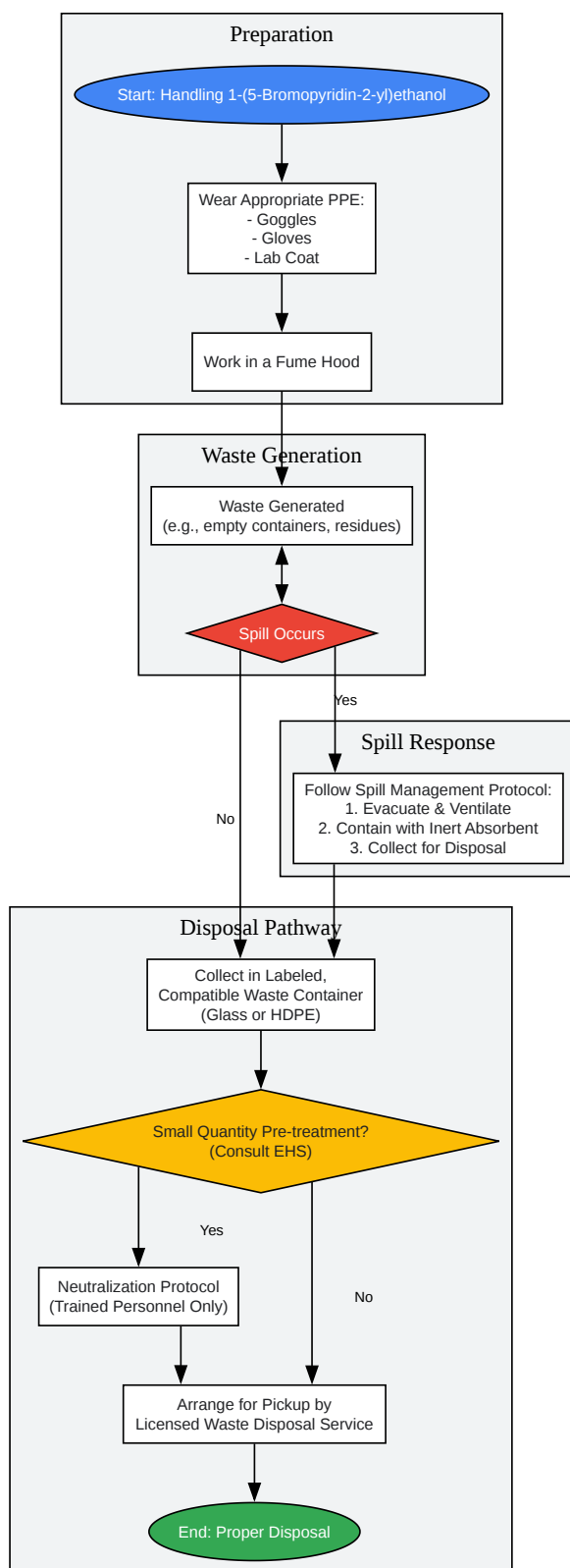
- **1-(5-Bromopyridin-2-yl)ethanol** residue
- Dilute hydrochloric acid (e.g., 1 M HCl)
- Sodium bicarbonate solution (e.g., 5% w/v)
- pH indicator strips
- Stir plate and stir bar
- Beaker or flask of appropriate size

Procedure

- **Dilution:** In a fume hood, cautiously dilute the **1-(5-Bromopyridin-2-yl)ethanol** residue with a water-miscible solvent (e.g., ethanol or isopropanol) to a concentration of less than 5%.
- **Acidification:** While stirring, slowly add dilute hydrochloric acid to the solution. The pyridine nitrogen will be protonated, forming a water-soluble salt.
- **Neutralization:** Monitor the pH of the solution using pH indicator strips. Continue adding acid until the pH is between 6.0 and 8.0.
- **Final Disposal:** The resulting neutralized aqueous solution should be collected in a labeled hazardous waste container for disposal by a licensed waste management company.

Visual Workflow for Disposal

The following diagram illustrates the decision-making process and workflow for the proper disposal of **1-(5-Bromopyridin-2-yl)ethanol**.



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Caption: Disposal workflow for **1-(5-Bromopyridin-2-yl)ethanol**.

This comprehensive guide is intended to promote a culture of safety and environmental responsibility in the laboratory. By following these procedures, researchers can minimize risks and ensure that the disposal of **1-(5-Bromopyridin-2-yl)ethanol** is conducted in a safe and compliant manner.

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- To cite this document: BenchChem. [Safe Disposal of 1-(5-Bromopyridin-2-yl)ethanol: A Comprehensive Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b575126#1-5-bromopyridin-2-yl-ethanol-proper-disposal-procedures]

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